

Application Note & Protocol: Determination of Maydispenoid A IC50 in Splenocyte Proliferation Assay

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Compound of Interest

Compound Name: Maydispenoid A

Cat. No.: B15608944

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Audience: Researchers, scientists, and drug development professionals.

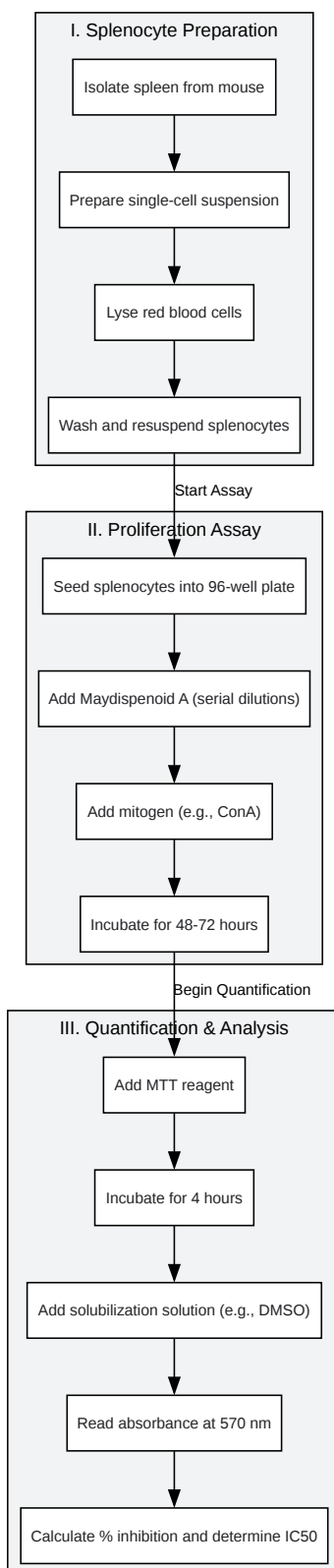
Introduction

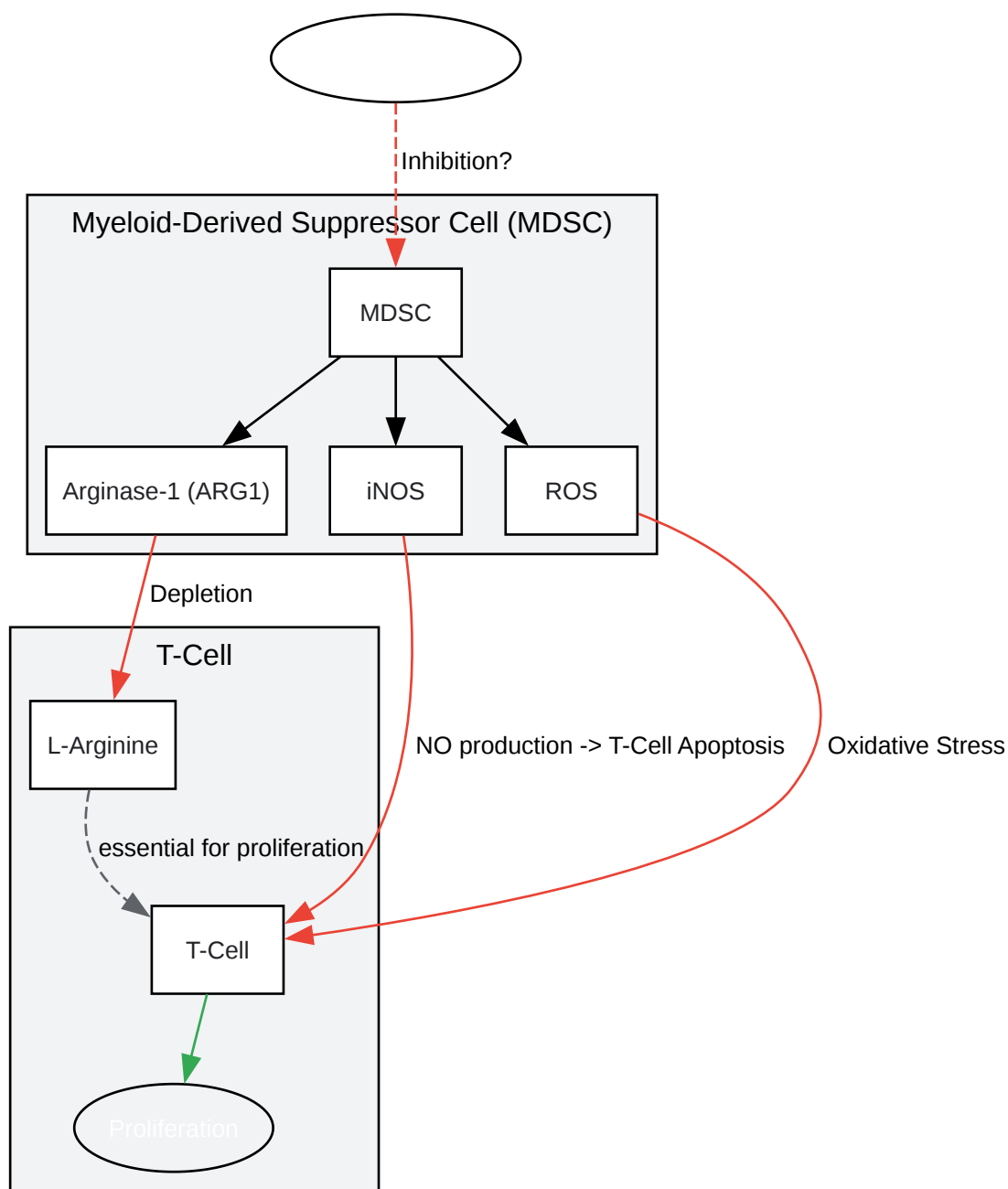
This document provides a detailed protocol for determining the half-maximal inhibitory concentration (IC50) of **Maydispenoid A** on murine splenocyte proliferation. Splenocyte proliferation assays are fundamental in immunology and drug discovery for assessing the immunomodulatory potential of novel compounds. This assay measures the ability of a compound to inhibit the proliferation of splenocytes, a mixed population of immune cells including T-lymphocytes and B-lymphocytes, upon stimulation with mitogens. The protocol described herein utilizes Concanavalin A (ConA) as a T-cell mitogen and a colorimetric assay (MTT) to quantify cell viability and proliferation.

Core Principles

Splenocytes isolated from a mouse spleen are cultured in the presence of a mitogen, such as Concanavalin A (ConA) or lipopolysaccharide (LPS), which stimulates lymphocyte proliferation. [1] The test compound, **Maydispenoid A**, is added at various concentrations to determine its inhibitory effect on this proliferation. The extent of cellular proliferation is quantified using a colorimetric assay, such as the MTT assay.[1][2] The IC50 value, which is the concentration of the compound that inhibits splenocyte proliferation by 50%, is then calculated from the dose-response curve.[3]

Experimental Workflow





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References

- 1. Suppression of Primary Splenocyte Proliferation by Artemisia capillaris and Its Components - PMC [pmc.ncbi.nlm.nih.gov]
- 2. spandidos-publications.com [spandidos-publications.com]
- 3. clyte.tech [clyte.tech]
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